

# N-Allylacetamide: A Comprehensive Technical Overview

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *N-Allylacetamide*

Cat. No.: *B1619842*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed overview of **N-Allylacetamide**, a versatile chemical compound with significant applications in organic synthesis and pharmaceutical development.

## Core Identifiers and Synonyms

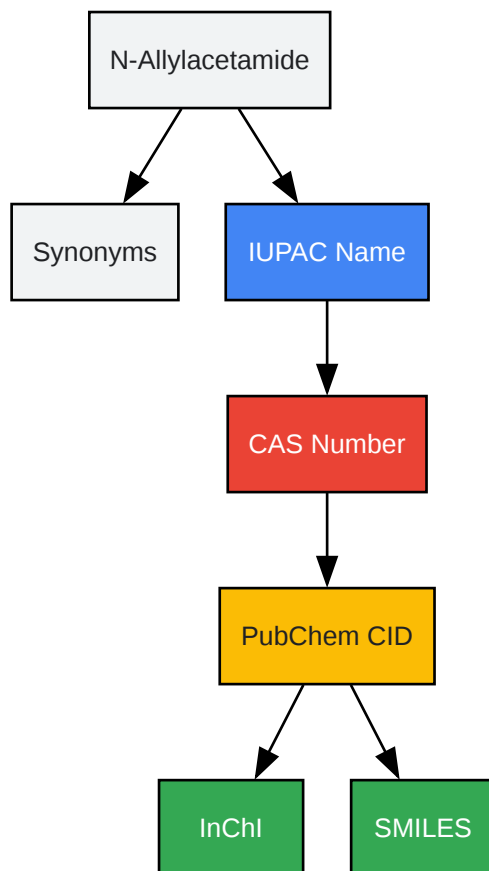
Precise identification of chemical compounds is fundamental for research and development. The following table summarizes the key identifiers for **N-Allylacetamide**.

Identifier Type	Value
IUPAC Name	N-prop-2-enylacetamide[1][2][3]
Synonyms	N-acetylallylamine, Acetamide-N-allyl, N-(Prop-2-en-1-yl)acetamide, N-(2-Propenyl)acetamide[4][5]
CAS Number	692-33-1[1][2][4]
PubChem CID	69653[3]
European Community (EC) Number	211-729-0[3][4]
UNII	PJT0M8Y9MO[3][4]
InChI	InChI=1S/C5H9NO/c1-3-4-6-5(2)7/h3H,1,4H2,2H3,(H,6,7)[1][3][6]
InChIKey	DVQCXAUFUOFSDW-UHFFFAOYSA-N[1][2][4][6]
SMILES	CC(=O)NCC=C[1][3][6]
Molecular Formula	C5H9NO[1][2][4][6]
Molecular Weight	99.13 g/mol [1][2]

## Logical Relationship of Identifiers

The following diagram illustrates the hierarchical relationship between the various identifiers for **N-Allylacetamide**, from the most general common name to the specific structural representations.

## N-Allylacetamide Identifier Relationships



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Buy N-Allylacetamide | 692-33-1 [smolecule.com]
- 2. N-Allylacetamide | 692-33-1 | Benchchem [benchchem.com]
- 3. N-Allylacetamide | C<sub>5</sub>H<sub>9</sub>NO | CID 69653 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. N-Allylacetamide | SIELC Technologies [sielc.com]
- 5. N-allylacetamide | 692-33-1 [chemicalbook.com]

- 6. PubChemLite - N-allylacetamide (C<sub>5</sub>H<sub>9</sub>NO) [pubchemlite.lcsb.uni.lu]
- To cite this document: BenchChem. [N-Allylacetamide: A Comprehensive Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1619842#n-allylacetamide-synonyms-and-other-identifiers]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)